

method development for Triafur analysis

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Compound Focus: Triafur

CAS No.: 712-68-5

Cat. No.: S574927

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Triafur: Chemical Identifier Summary

For a quick reference, here are the key chemical identifiers for **Triafur** that are fundamental for any analytical method development [1].

| Identifier | Details |
|-------------------|---|
| IUPAC Name | 5-(5-nitrofuran-2-yl)-1,3,4-thiadiazol-2-amine [1] |
| CAS Number | 712-68-5 [1] |
| Molecular Formula | C ₆ H ₄ N ₄ O ₃ S [1] |
| Molecular Weight | 212.19 g/mol [1] |
| SMILES | C1=C(OC(=C1)N+[O-])C2=NN=C(S2)N [1] |
| Research Purpose | Antiviral research, particularly against SARS-CoV-2 [1] |

Frequently Asked Questions (FAQs)

Q1: What is the primary research application of Triafur? Triafur is a 1,3,4-thiadiazole derivative investigated primarily as an antiviral agent. Recent computational studies (e.g., molecular docking) suggest it

binds effectively to the main protease (Mpro) of SARS-CoV-2, indicating potential for COVID-19 drug development [1].

Q2: What are the key structural features of Triafur relevant for analysis? The molecule is a hybrid structure consisting of a 1,3,4-thiadiazole ring and a nitrofuran ring, linked by a carbon-carbon bond. The 2-amino group on the thiadiazole ring and the nitro group on the furan ring are key functional groups that will influence its chemical behavior and analytical detection (e.g., via UV-Vis spectroscopy) [1].

Troubleshooting Guide: Common Method Development Challenges

Issue 1: Inadequate peak resolution in chromatographic separation.

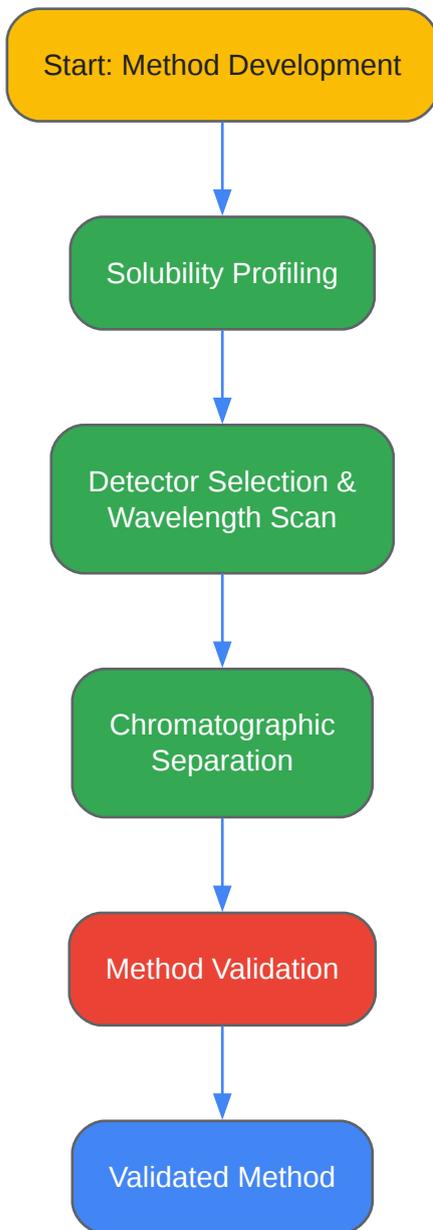
- **Potential Causes:** The polar functional groups (nitro and amino) can lead to strong interactions with the stationary phase, causing peak tailing or poor resolution.
- **Recommendations:**
 - **Mobile Phase:** Try buffering the mobile phase to control ionization. A small percentage of a modifying agent like trifluoroacetic acid (TFA) can improve peak shape.
 - **Column Selection:** Consider a C18 column with high end-capping. The molecular weight (212.19 g/mol) makes it suitable for reverse-phase HPLC.

Issue 2: Low sensitivity or signal-to-noise ratio in detection.

- **Potential Causes:** The conjugated system and nitro group give **Triafur** a distinct UV-Vis absorption profile, but the chosen detection wavelength might not be optimal.
- **Recommendations:**
 - Perform a full wavelength scan (e.g., from 200 nm to 400 nm) to identify the absorbance maximum (λ_{max}) for your specific instrument and solvent system. Use this wavelength for detection to maximize sensitivity.

Experimental Workflow & Molecular Structure

The following diagram outlines a generalized logical workflow for developing an analytical method for a compound like **Triafur**, based on standard laboratory practices.



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The diagram below illustrates the core molecular structure of **Triafur**, which is essential for understanding its properties during analysis [1].

Nitrofuran Motif O_2N^- (Electron-withdrawing)

1,3,4-Thiadiazole Motif H_2N^- (Aromatic heterocycle)

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How to Proceed with Your Research

Given the limited specific methodologies in the public domain, I suggest the following concrete steps to advance your work:

- **Consult Specialized Databases:** Search for analytical data on **Triafur** (CAS 712-68-5) in scientific databases like SciFinder, Reaxys, or PubMed Central. These often contain HPLC/MS conditions, NMR spectra, and other physicochemical data in the scientific literature.
- **Leverage Structural Analogues:** Look for analytical methods developed for other 1,3,4-thiadiazole or nitrofuranyl-containing compounds. The behavior of these functional groups can provide an excellent starting point for your method.
- **Empirical Optimization:** Use the provided troubleshooting advice as a starting point for your experimental work. Method development is an iterative process of testing and optimization.

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References

1. Buy Triafur | 712-68-5 [smolecule.com]

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